

# An In-depth Technical Guide to the Chemical Properties of Oxonia Active Solution

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Oxonia Active

Cat. No.: B1202147

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This technical guide provides a comprehensive overview of the chemical properties of **Oxonia Active**, a widely used disinfectant solution. The information presented herein is intended to support research, development, and quality control activities by providing detailed data on its composition, stability, reactivity, and biocidal mechanisms.

## Chemical Composition and Physical Properties

**Oxonia Active** is an equilibrium mixture of peroxyacetic acid (PAA), hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>), and acetic acid (AA) in an aqueous solution.<sup>[1][2]</sup> The synergistic action of these components results in a broad-spectrum biocide with high efficacy.

Table 1: Typical Composition of **Oxonia Active** Solution

Component	Chemical Formula	CAS Number	Concentration Range (% w/w)
Peroxyacetic Acid	CH <sub>3</sub> CO <sub>3</sub> H	79-21-0	1 - 15%
Hydrogen Peroxide	H <sub>2</sub> O <sub>2</sub>	7722-84-1	10 - 30%
Acetic Acid	CH <sub>3</sub> COOH	64-19-7	5 - 10%
Water	H <sub>2</sub> O	7732-18-5	Balance

Note: The exact composition can vary between different product formulations of **Oxonia Active**.<sup>[1][3]</sup>

The physical and chemical properties of **Oxonia Active** are summarized in the table below.

Table 2: Physical and Chemical Properties of **Oxonia Active** Solution

Property	Value
Appearance	Colorless liquid <sup>[4]</sup>
Odor	Pungent, vinegar-like <sup>[5][6]</sup>
pH (1% solution)	2.5 - 4.0 <sup>[7]</sup>
Density (at 20°C)	1.08 - 1.12 g/cm³ <sup>[4][7]</sup>
Viscosity (dynamic, at 20°C)	~1.7 mPas <sup>[4]</sup>
Flash Point	Not applicable, does not sustain combustion <sup>[5]</sup>
Solubility	Miscible with water in all proportions <sup>[4]</sup>

## Stability and Reactivity

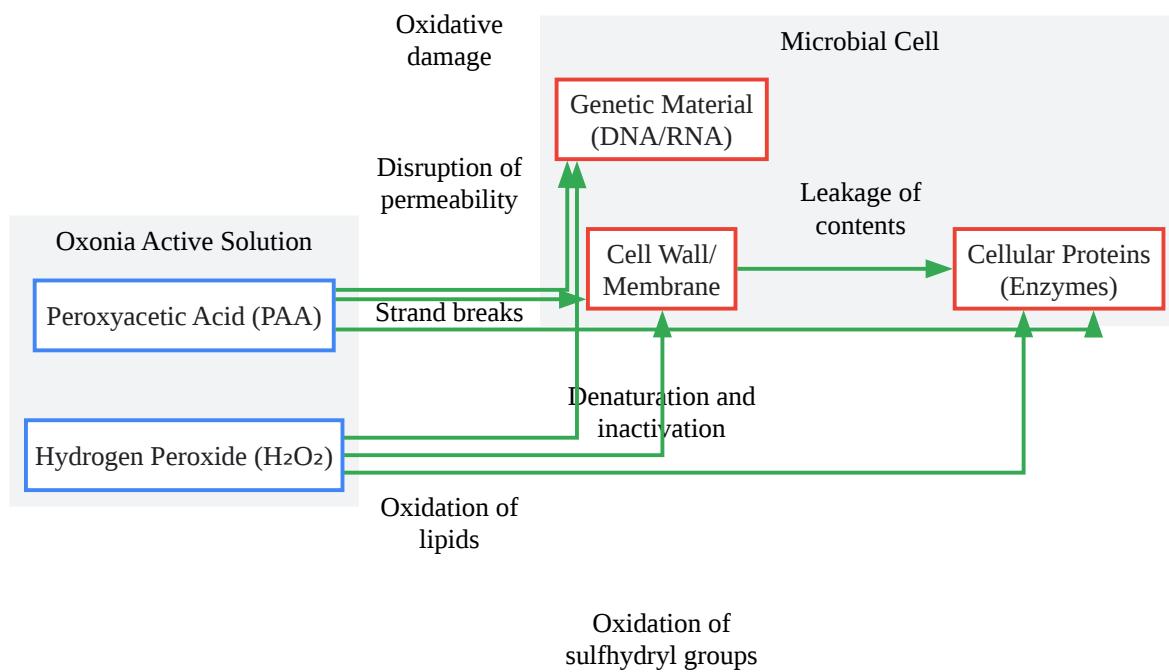
Stability: **Oxonia Active** solutions are inherently unstable and are in a constant state of equilibrium. The stability is influenced by factors such as temperature, pH, and the presence of impurities like heavy metal ions.<sup>[8]</sup> For optimal stability, it is recommended to store the solution in a cool, well-ventilated area, away from direct sunlight and heat sources.<sup>[5][9]</sup> Under recommended storage conditions (0 to 30°C), the product can have a shelf life of at least one year.<sup>[4]</sup>

Reactivity: **Oxonia Active** is a strong oxidizing agent.<sup>[5]</sup> It can react vigorously with combustible materials, reducing agents, and metals.<sup>[3][5]</sup> Mixing with bleach or other chlorinated products should be avoided as it can lead to the release of toxic chlorine gas.<sup>[5][9]</sup> The solution decomposes upon heating, which can lead to a pressure build-up in closed containers.<sup>[5]</sup>

## Biocidal Mechanism of Action

The primary biocidal mechanism of **Oxonia Active** is through oxidative stress. Peroxyacetic acid and hydrogen peroxide are potent oxidizing agents that disrupt the cellular structures of microorganisms, leading to cell death.[8][10]

The process can be visualized as a multi-step attack on the microbial cell:



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Biocidal mechanism of **Oxonia Active** on a microbial cell.

The oxidative attack begins with the disruption of the cell wall and membrane, leading to increased permeability and leakage of intracellular components.[8] Concurrently, the oxidizing species penetrate the cell and denature essential proteins and enzymes by oxidizing their sulfhydryl and sulfur bonds.[8] Finally, oxidative damage to the genetic material (DNA and RNA) inhibits replication and leads to cell death.

## Biocidal Efficacy

**Oxonia Active** exhibits broad-spectrum antimicrobial activity against bacteria, fungi, yeasts, and viruses. Its efficacy is dependent on concentration, contact time, temperature, and the presence of organic load.

Table 3: Bactericidal Efficacy of **Oxonia Active** (EN 1276)

Test Organism	Concentration (%)	Contact Time (min)	Temperature (°C)	Log Reduction
Staphylococcus aureus	0.05	5	20	>5
Pseudomonas aeruginosa	0.05	5	20	>5
Escherichia coli	0.05	5	20	>5
Enterococcus hirae	0.05	5	20	>5

Data based on typical results from EN 1276 testing under clean conditions.[\[4\]](#)

Table 4: Fungicidal and Yeasticidal Efficacy of **Oxonia Active** (EN 1650)

Test Organism	Concentration (%)	Contact Time (min)	Temperature (°C)	Log Reduction
Candida albicans	0.25 - 0.5	15	20	>4
Aspergillus brasiliensis	4.0	15	20	>4

Data based on typical results from EN 1650 testing under clean conditions.[\[4\]](#)

## Material Compatibility

The compatibility of **Oxonia Active** with various materials is a critical consideration in its application.

Table 5: Material Compatibility of **Oxonia Active** Solution

Material Category	Compatible	Conditionally Compatible (Short-term exposure)	Incompatible
Metals	Austenitic Stainless Steel (e.g., 304, 316), Aluminum, Tinned Iron[4][7]	Mild Steel, Copper and its alloys, Galvanized Iron[4]	---
Plastics	Polyethylene (PE), Polypropylene (PP), Polyvinyl Chloride (PVC), Polytetrafluoroethylene (PTFE), Polyvinylidene Fluoride (PVDF)[4]	---	---
Elastomers	Suitability should be tested on a case-by-case basis.[4]	---	---

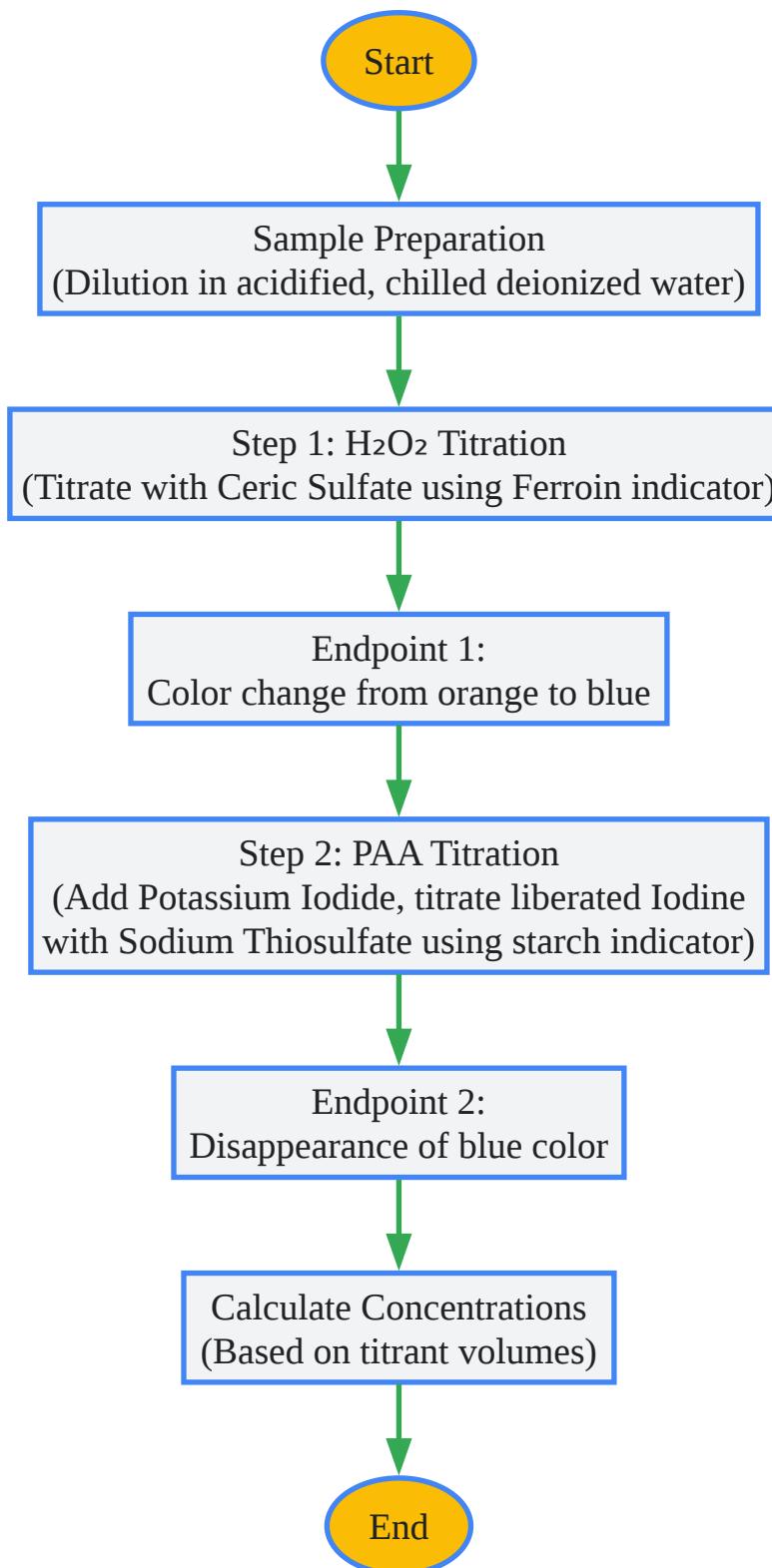
Note: The stability of the sanitizing solution can be impaired with conditionally compatible materials. Pitting corrosion can occur with static solutions, high chloride content, and high temperatures.[4]

## Experimental Protocols

The following sections detail the methodologies for key experiments related to the evaluation of **Oxonia Active**.

# Determination of Peroxyacetic Acid and Hydrogen Peroxide Concentration

A common method for determining the concentration of PAA and H<sub>2</sub>O<sub>2</sub> in solution is through a two-step redox titration.

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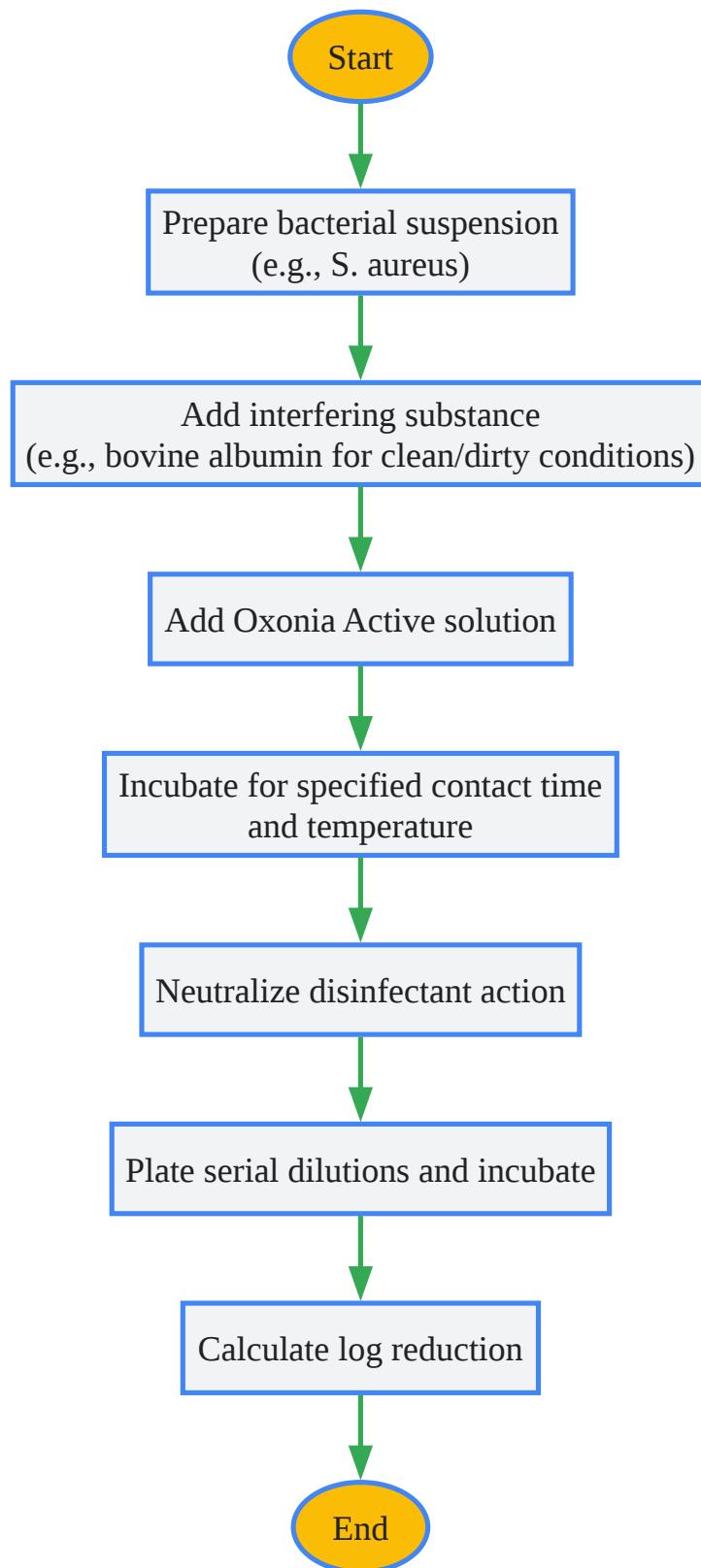
Workflow for the determination of PAA and H<sub>2</sub>O<sub>2</sub> concentration.

**Methodology:**

- **Sample Preparation:** A known volume of the **Oxonia Active** solution is diluted in chilled, deionized water, and the solution is acidified (e.g., with sulfuric acid).
- **Hydrogen Peroxide Titration:** The solution is titrated with a standardized solution of ceric sulfate in the presence of a ferroin indicator. The endpoint is a color change from orange to blue. The volume of titrant used is proportional to the H<sub>2</sub>O<sub>2</sub> concentration.
- **Peroxyacetic Acid Titration:** To the same solution, potassium iodide is added. The PAA oxidizes the iodide to iodine. The liberated iodine is then titrated with a standardized solution of sodium thiosulfate, typically using a starch indicator. The endpoint is the disappearance of the blue color. The volume of thiosulfate used is proportional to the PAA concentration.

## **Evaluation of Bactericidal Efficacy (Based on EN 1276)**

This quantitative suspension test evaluates the bactericidal activity of chemical disinfectants.



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Experimental workflow for EN 1276 bactericidal efficacy test.

**Methodology:**

- A suspension of the test bacteria is prepared in a solution containing an interfering substance that simulates clean or dirty conditions.
- The **Oxonia Active** solution at the desired concentration is added to the bacterial suspension.
- The mixture is maintained at a specified temperature for a defined contact time.
- The action of the disinfectant is neutralized.
- The number of surviving bacteria is determined by plate count.
- The log reduction in viable counts is calculated. A 5-log reduction is typically required for a pass under this standard.

## **Evaluation of Fungicidal and Yeasticidal Efficacy (Based on EN 1650)**

This quantitative suspension test is similar to EN 1276 but is used for fungi and yeasts.

**Methodology:**

- A suspension of the test fungus or yeast is prepared.
- The **Oxonia Active** solution is added to the microbial suspension.
- The mixture is incubated for the specified contact time and at the defined temperature.
- The disinfectant is neutralized.
- The number of surviving fungi or yeasts is enumerated.
- The log reduction is calculated. A 4-log reduction is generally required for a pass.

## **Material Compatibility Testing**

**Metals (Based on ASTM G31):**

- Test coupons of the metal of interest are prepared with a defined surface area and finish.
- The initial weight of the coupons is accurately measured.
- The coupons are immersed in the **Oxonia Active** solution at a specified temperature for a defined period.
- After immersion, the coupons are removed, cleaned to remove any corrosion products, and re-weighed.
- The corrosion rate is calculated based on the weight loss, surface area, and immersion time.

Plastics (Based on ISO 175):

- Test specimens of the plastic material are prepared to standard dimensions.
- The initial mass, dimensions, and relevant physical properties (e.g., tensile strength, hardness) of the specimens are measured.
- The specimens are fully immersed in the **Oxonia Active** solution for a specified duration and at a defined temperature.
- After immersion, the specimens are removed, dried, and their mass, dimensions, and physical properties are re-measured.
- The changes in these properties are reported to assess the effect of the chemical on the plastic.

## Conclusion

**Oxonia Active** is a potent, broad-spectrum disinfectant with a well-understood, oxidative mechanism of action. Its efficacy is well-documented against a range of microorganisms. However, its reactivity and stability require careful handling and storage. The provided data and experimental protocols offer a robust framework for the scientific evaluation and application of this important biocidal solution.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Oxonia Active Solution]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1202147#chemical-properties-of-oxonia-active-solution>

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